

# Application Notes and Protocols for Copper-Catalyzed Arylation of Metformin

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## Compound of Interest

Compound Name: Biguanidine

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## Introduction

The arylation of metformin, a widely used biguanide drug, presents a valuable synthetic route to novel derivatives with potential applications in drug discovery and development. Copper-catalyzed cross-coupling reactions offer an efficient and versatile method for the formation of C-N bonds, enabling the synthesis of N-aryl biguanides. This document provides detailed protocols and data for the copper-catalyzed arylation of metformin and its derivatives, based on established Ullmann-type C-N coupling reactions.<sup>[1][2]</sup> This method is applicable to a range of aryl iodides and bromides, tolerating various functional groups.<sup>[1][2]</sup>

## Data Presentation

The following table summarizes the yields of the copper-catalyzed arylation of metformin hydrochloride with various aryl halides. The reactions were performed using copper(I) iodide (CuI) as the catalyst and potassium phosphate (K<sub>3</sub>PO<sub>4</sub>) as the base.



Entry	Aryl Halide	Product	Yield (%)
1	Iodobenzene	N-phenylmetformin	85
2	4-Iodotoluene	N-(4-methylphenyl)metformin	82
3	4-Iodoanisole	N-(4-methoxyphenyl)metformin	78
4	4-Iodonitrobenzene	N-(4-nitrophenyl)metformin	92
5	4-Iodobenzonitrile	N-(4-cyanophenyl)metformin	88
6	4-Bromotoluene	N-(4-methylphenyl)metformin	75
7	4-Bromoanisole	N-(4-methoxyphenyl)metformin	71
8	1-Iodo-4-(trifluoromethyl)benzene	N-(4-(trifluoromethyl)phenyl)metformin	86
9	4-Iodo-N,N-dimethylaniline	N-(4-(dimethylamino)phenyl)metformin	65
10	2-Iodothiophene	N-(thiophen-2-yl)metformin	73

## Experimental Protocols



This section details the general experimental procedure for the copper-catalyzed arylation of metformin hydrochloride.

Materials:

- Metformin hydrochloride
- Aryl halide (iodide or bromide)
- Copper(I) iodide (CuI)
- Potassium phosphate ( $K_3PO_4$ )
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate ( $Na_2SO_4$ )
- Schlenk tube or other suitable reaction vessel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a dry Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add metformin hydrochloride (1.0 mmol), the desired aryl halide (1.2 mmol), copper(I) iodide (0.1 mmol, 10 mol%), and potassium phosphate (3.0 mmol).
- **Solvent Addition:** Add anhydrous N,N-dimethylformamide (DMF, 5 mL) to the reaction mixture.



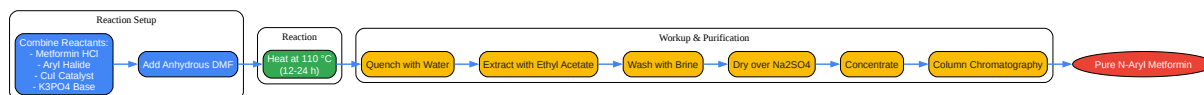
- **Reaction Conditions:** Seal the Schlenk tube and heat the reaction mixture to 110 °C with vigorous stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed (typically 12-24 hours).
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Quench the reaction by adding water (20 mL).
  - Extract the aqueous layer with ethyl acetate (3 x 20 mL).
  - Combine the organic layers and wash with brine (2 x 20 mL).
  - Dry the combined organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
  - Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of methanol in dichloromethane) to afford the pure N-aryl metformin derivative.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the key steps in the copper-catalyzed arylation of metformin.





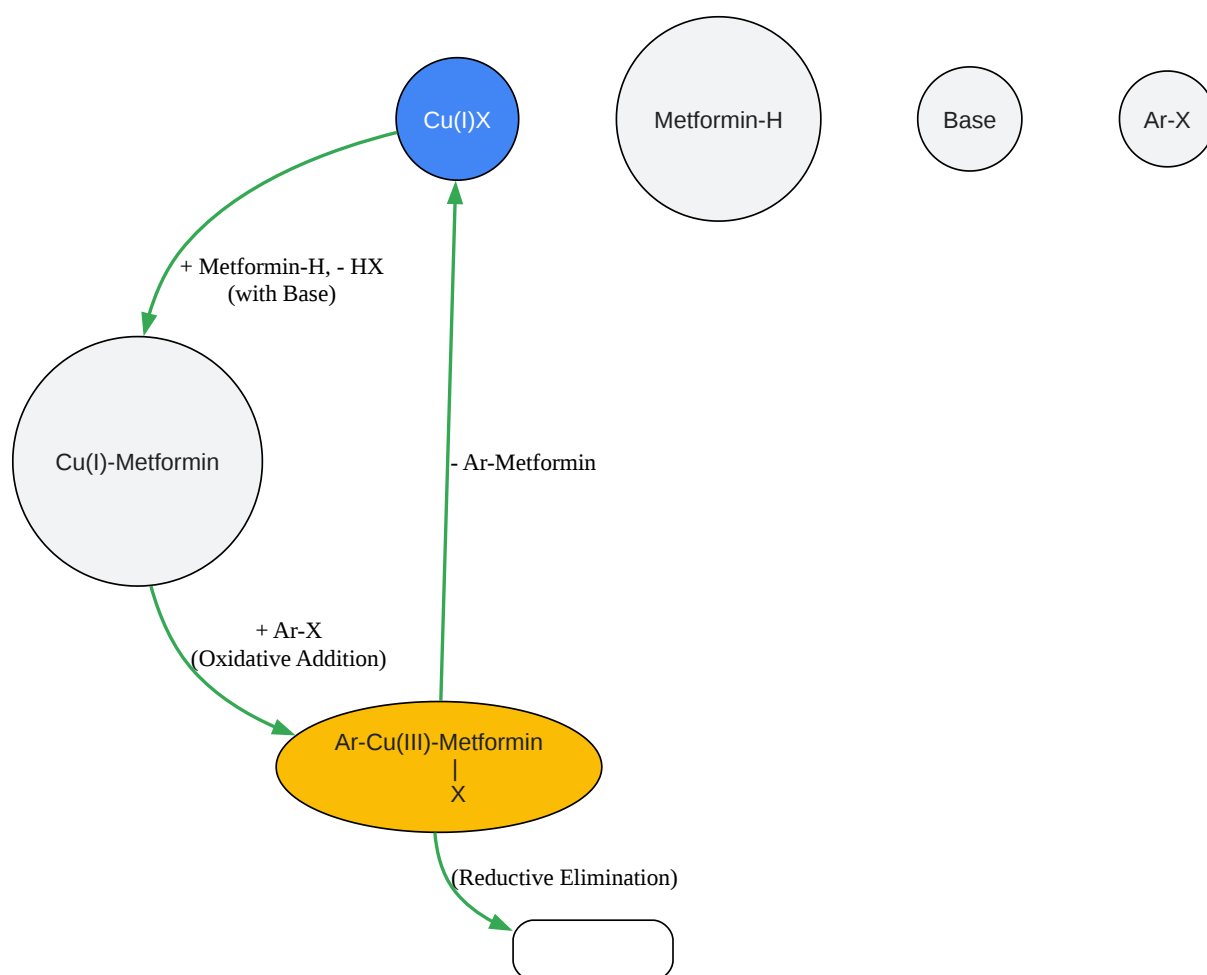
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Caption: A flowchart of the copper-catalyzed arylation of metformin.

### Proposed Catalytic Cycle

The following diagram illustrates the proposed catalytic cycle for the Ullmann-type C-N cross-coupling reaction.





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Caption: Proposed catalytic cycle for the copper-catalyzed N-arylation.



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## References

- 1. Copper-catalyzed arylation of biguanide derivatives via C–N cross-coupling reactions - Organic & Biomolecular Chemistry (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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